

Tolfenpyrad Application Notes and Protocols for Aphid Control on Cabbage

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Compound of Interest

Compound Name: Tolfenpyrad

Cat. No.: B1681338

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Tolfenpyrad** in controlling aphid populations on *Brassica oleracea* var. capitata (cabbage). The information is intended to guide research and development efforts in the evaluation of this insecticide's efficacy and mode of action.

Overview and Mode of Action

Tolfenpyrad is a broad-spectrum insecticide belonging to the pyrazole group.^{[1][2]} Its primary mode of action is the inhibition of the mitochondrial electron transport chain (METI) at Complex I.^{[3][4]} This disruption of cellular respiration leads to a rapid depletion of ATP, causing energy deprivation, cessation of feeding, and subsequent mortality in target pests.^{[3][4]} **Tolfenpyrad** is effective against various life stages of aphids, including nymphs and adults, and acts via contact.^{[4][5]}

Application Rates for Tolfenpyrad 15% EC Formulation

The following table summarizes the recommended application rates for a 15% Emulsifiable Concentrate (EC) formulation of **Tolfenpyrad** for the control of aphids on cabbage.

Parameter	Recommended Value	Source(s)
Dosage per Hectare (Formulation)	1000 ml	[1][3][6]
Active Ingredient (a.i.) per Hectare	150 g	[1][2][6]
Water Dilution per Hectare	500 Liters	[1][3][6]
Concentration in Spray Solution	2 ml/Liter	[1][2][7][8]
Waiting Period (Pre-Harvest Interval)	5 Days	[1][2][3]

Experimental Protocols for Efficacy Evaluation

This section outlines a detailed protocol for conducting a field trial to evaluate the efficacy of **Tolfenpyrad** against cabbage aphids (*Brevicoryne brassicae*).

Experimental Design

A Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability.

- Treatments:
 - T1: **Tolfenpyrad** 15% EC at the recommended application rate.
 - T2: A positive control (a standard insecticide with known efficacy against aphids).
 - T3: A negative control (untreated).
- Replicates: A minimum of three to four replicates for each treatment.
- Plot Size: Each plot should be a minimum of 4.5m x 1.5m, with a buffer zone of at least 0.5m between plots and 1.5m between blocks to prevent spray drift.

- **Plant Density:** Maintain a consistent plant spacing, for example, 0.45m within rows and 0.50m between rows, resulting in approximately 30 plants per plot.

Materials and Equipment

- **Tolfenpyrad** 15% EC formulation.
- Standard insecticide (positive control).
- Knapsack sprayer or similar application equipment.
- Personal Protective Equipment (PPE): gloves, goggles, mask, and protective clothing.
- Magnifying lens (10x) for aphid counting.
- Data collection sheets or electronic device.
- Stakes and labels for plot identification.

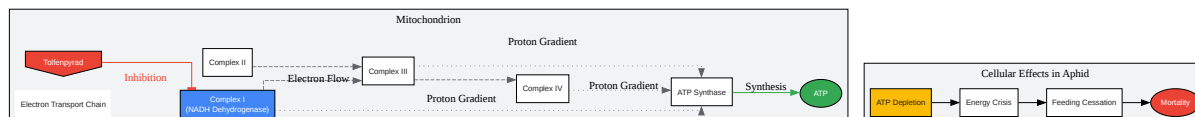
Procedure

- **Site Selection and Preparation:** Choose a field with a known history of cabbage aphid infestation. Prepare the land according to standard agricultural practices for cabbage cultivation.
- **Transplanting:** Transplant healthy cabbage seedlings of a uniform age and size into the prepared plots.
- **Aphid Population Monitoring:** Begin monitoring for aphid populations weekly after transplanting.
- **Treatment Threshold:** Apply the insecticide treatments when the aphid infestation reaches a predetermined action threshold, for instance, when 10-20% of the plants are infested.
- **Spray Preparation and Application:**
 - Calibrate the sprayer to ensure accurate and uniform application volume.

- Prepare the spray solutions for each treatment according to the rates specified in the data table.
- Apply the treatments as a foliar spray, ensuring thorough coverage of all plant surfaces, including the undersides of leaves where aphids congregate.
- Applications are best made in the early morning or late evening to avoid windy conditions and high temperatures.
- Data Collection:
 - Pre-treatment Count: Before the first application, count the number of aphids on a random sample of 5-10 plants per plot.
 - Post-treatment Counts: Conduct aphid counts at 3, 7, and 14 days after application. On each sampled plant, count the total number of live aphids (nymphs and adults) on selected leaves (e.g., three leaves per plant: one upper, one middle, and one lower).
- Data Analysis:
 - Calculate the mean aphid population for each treatment at each counting interval.
 - Determine the percentage of population reduction for each treatment compared to the untreated control using Abbott's formula: $\% \text{ Reduction} = [(C - T) / C] * 100$ Where C is the mean aphid population in the control plots, and T is the mean aphid population in the treated plots.
 - Perform an Analysis of Variance (ANOVA) on the collected data to determine if there are statistically significant differences between the treatments.

Visualizations

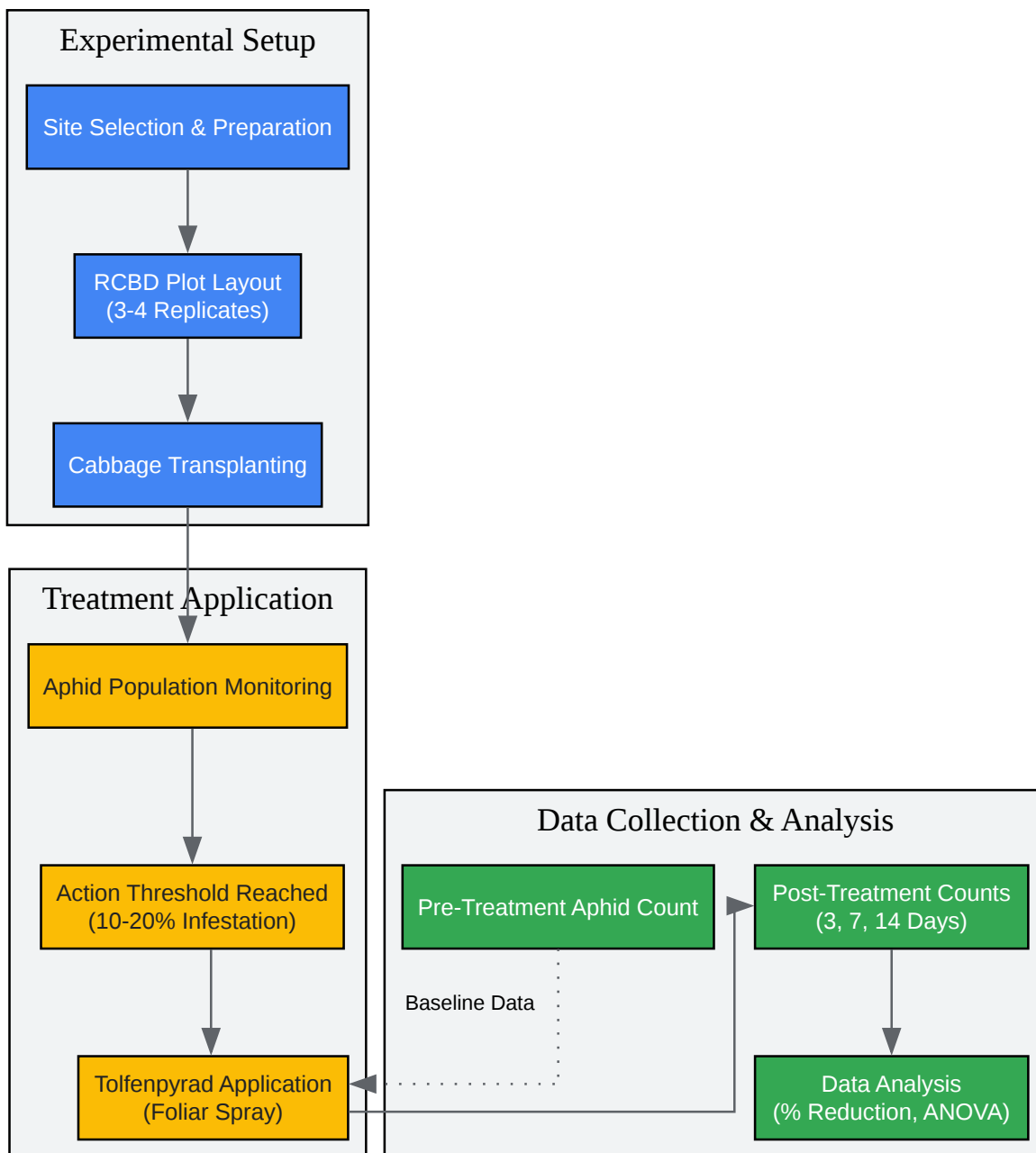
Signaling Pathway of Tolfenpyrad's Mode of Action



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Caption: **Tolfenpyrad** inhibits Complex I of the mitochondrial electron transport chain.

Experimental Workflow for Efficacy Trial



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